

Personal protective equipment for handling Antifungal agent 19

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Antifungal agent 19

Cat. No.: B14764378

[Get Quote](#)

Essential Safety and Handling Guide for Antifungal Agent 19

For Researchers, Scientists, and Drug Development Professionals

This guide provides critical safety and logistical information for the handling and disposal of **Antifungal Agent 19**, a potent compound with significant antifungal activity. Adherence to these procedures is essential to ensure personnel safety and prevent environmental contamination.

Chemical and Physical Properties

A summary of the known quantitative data for **Antifungal Agent 19** is presented below. Note that some physical and toxicological properties have not yet been fully investigated[1].

Property	Value	Reference
Molecular Formula	C19H18F4O2	[1]
Molecular Weight	354.34 g/mol	[1]
EC50	0.72 μ M	[2][3]
Appearance	Solid	[1]
Storage (Powder)	-20°C for up to 2 years	[1][3]
Storage (in DMSO)	-80°C for up to 6 months, -20°C for up to 1 month, 4°C for up to 2 weeks	[3]

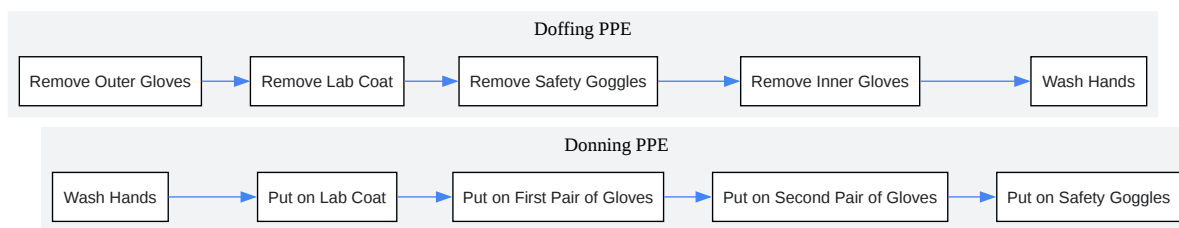
Hazard Identification and Personal Protective Equipment (PPE)

Antifungal Agent 19 is classified as harmful if swallowed and very toxic to aquatic life with long-lasting effects[1]. Therefore, stringent adherence to PPE protocols is mandatory.

Minimum PPE Requirements:[4][5]

- Body Protection: Impervious lab coat.
- Hand Protection: Disposable nitrile gloves (double-gloving is recommended).
- Eye Protection: Safety goggles with side shields.
- Respiratory Protection: Use in a well-ventilated area or with a suitable respirator.

Proper procedure for putting on and taking off PPE is critical to prevent contamination.



[Click to download full resolution via product page](#)

Fig. 1: Procedural flow for donning and doffing of personal protective equipment.

Experimental Protocols: Safe Handling and Disposal

Handling Procedures:

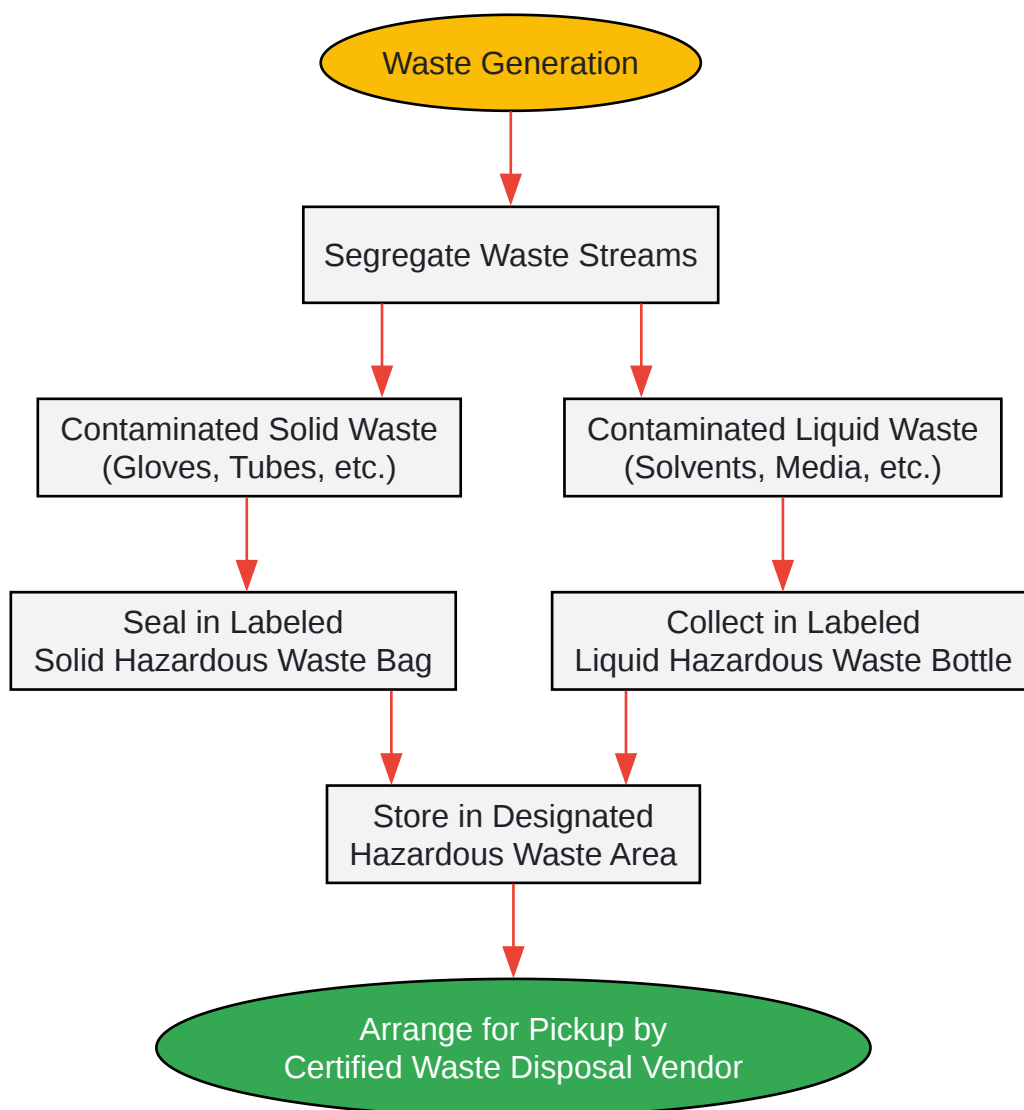
- **Preparation:** Before handling, ensure the work area is clean and decontaminated. Prepare all necessary equipment and reagents.
- **Weighing:** If working with the solid form, weigh the compound in a chemical fume hood to avoid inhalation of dust particles[1].
- **Solution Preparation:** When preparing solutions, add the solvent to the solid slowly to prevent splashing. If preparing solutions in advance, store them in tightly sealed vials at the recommended temperatures[3].
- **Spill Management:** In case of a spill, immediately alert others in the vicinity. For small spills, absorb the material with an inert absorbent (e.g., vermiculite, sand) and place it in a sealed container for disposal. For larger spills, evacuate the area and follow institutional emergency procedures[1].

Disposal Plan:

All waste contaminated with **Antifungal Agent 19** must be treated as hazardous waste.

- Solid Waste: Collect all contaminated solid waste, including gloves, paper towels, and pipette tips, in a designated, sealed hazardous waste container.
- Liquid Waste: Collect all contaminated liquid waste in a clearly labeled, sealed hazardous waste container.
- Disposal: Dispose of all waste through an approved hazardous waste disposal service, following all local, state, and federal regulations[1].

The following diagram outlines the logical steps for proper waste management of **Antifungal Agent 19**.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Antifungal agent 19|MSDS [dcchemicals.com]
- 2. medchemexpress.com [medchemexpress.com]
- 3. Antifungal agent 19|COA [dcchemicals.com]
- 4. Personal Protective Equipment Requirements for Laboratories – Environmental Health and Safety [ehs.ncsu.edu]
- 5. Personal Protective Equipment (PPE) in the Laboratory: A Comprehensive Guide | Lab Manager [labmanager.com]
- To cite this document: BenchChem. [Personal protective equipment for handling Antifungal agent 19]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b14764378#personal-protective-equipment-for-handling-antifungal-agent-19]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com